A Technical Guide to Neuropeptide S-Induced Intracellular Calcium Mobilization

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Compound of Interest

Compound Name: *Neuropeptide S (human)*

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Abstract

Neuropeptide S (NPS) is a 20-amino-acid peptide that plays a crucial role in a variety of physiological processes within the central nervous system, including arousal, anxiety, and memory.[1][2][3] It exerts its effects through the Neuropeptide S receptor (NPSR1), a G protein-coupled receptor (GPCR).[1][4][5] A primary signaling mechanism initiated by NPS binding to NPSR1 is the mobilization of intracellular calcium, a ubiquitous second messenger that orchestrates a multitude of cellular responses. This technical guide provides an in-depth overview of the core mechanisms of NPS-induced intracellular calcium mobilization, detailed experimental protocols for its measurement, and a summary of key quantitative data.

The Neuropeptide S Receptor Signaling Pathway

The Neuropeptide S receptor (NPSR1) is coupled to multiple G proteins, primarily Gαq and Gαs.[6][7] The mobilization of intracellular calcium is principally mediated through the Gαq pathway.[8][9][10] Upon activation by NPS, the Gαq subunit activates phospholipase C (PLC).[9][11][12] PLC, in turn, hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into two second messengers: inositol 1,4,5-trisphosphate (IP3) and diacylglycerol (DAG). IP3 diffuses

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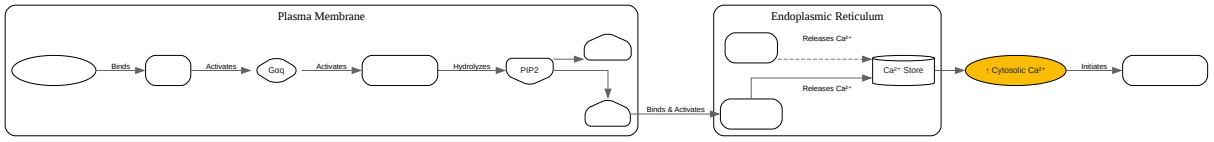
through the cytoplasm and binds to IP3 receptors on the membrane of the endoplasmic reticulum (ER), a major intracellular calcium store.[13][14][15] This binding triggers the opening of IP3 receptor channels, leading to the release of stored calcium into the cytoplasm.[13][14][15] Furthermore, evidence suggests the involvement of ryanodine receptors, another class of ER calcium channels, in this process.[12][13][14][15] The resulting increase in cytosolic calcium concentration can then activate a variety of downstream signaling cascades and cellular responses. Additionally, this depletion of intracellular calcium stores can trigger store-operated calcium entry (SOCE), a process that allows for the influx of extracellular calcium across the plasma membrane to replenish ER stores and sustain calcium signaling.[13][16]



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NPS-induced Gαq-mediated calcium mobilization pathway.

Quantitative Data on NPS-Induced Calcium Mobilization

The potency of Neuropeptide S in inducing intracellular calcium mobilization is typically quantified by its half-maximal effective concentration (EC50). This value represents the concentration of NPS required to elicit 50% of the maximal calcium response.

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Cell Type	Agonist	EC50 (nM)	Assay System	Reference
HEK293 cells expressing human NPSR1	Human NPS	12.14 ± 5.03	Fura-2 based Ca^{2+} mobilization assay	[10]
Cultured mouse hippocampal neurons expressing NPSR1	NPS	19.8 ± 1.3	Fluo-4 based calcium imaging	[17]

Experimental Protocols for Measuring Intracellular Calcium Mobilization

The following sections provide detailed methodologies for key experiments used to study NPS-induced calcium mobilization.

Cell Culture and Transfection

- Cell Lines: Human Embryonic Kidney (HEK293) or Chinese Hamster Ovary (CHO) cells are commonly used due to their robust growth and high transfection efficiency. For neuronal-specific studies, primary hippocampal or cortical neuron cultures are employed.
- Culture Conditions: Cells are maintained in Dulbecco's Modified Eagle's Medium (DMEM) or Neurobasal medium, supplemented with 10% fetal bovine serum (FBS), penicillin (100 U/mL), and streptomycin (100 µg/mL), and incubated at 37°C in a humidified atmosphere with 5% CO2.
- Transfection: For stable expression of NPSR1, cells are transfected with a mammalian expression vector containing the NPSR1 cDNA using lipid-based transfection reagents like Lipofectamine or by electroporation. For primary neurons, adeno-associated viral (AAV) vectors are often used for efficient gene delivery.[15]

Intracellular Calcium Measurement using Fluorescent Indicators

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This is the most common method to monitor changes in intracellular calcium concentration.

- Calcium Indicators: Ratiometric dyes like Fura-2 AM or single-wavelength dyes like Fluo-4 AM are widely used.[17][18][19] These dyes are cell-permeant and are cleaved by intracellular esterases, trapping them inside the cell.
- Loading Protocol:
  - Plate cells in 96-well black-walled, clear-bottom plates or on glass coverslips.
  - Wash the cells with a buffered salt solution (e.g., Hanks' Balanced Salt Solution - HBSS) containing 20 mM HEPES.
  - Prepare a loading buffer containing the fluorescent calcium indicator (e.g., 2-5 µM Fura-2 AM or Fluo-4 AM) and a non-ionic detergent like Pluronic F-127 (0.02%) to aid in dye solubilization.
  - Incubate the cells with the loading buffer for 30-60 minutes at 37°C.
  - Wash the cells twice with the buffered salt solution to remove excess dye.
- Measurement:
  - Place the plate or coverslip in a fluorescence plate reader or on the stage of a fluorescence microscope equipped with a digital camera.[18]
  - Establish a baseline fluorescence reading.
  - Add Neuropeptide S at various concentrations.
  - Record the change in fluorescence intensity over time. For Fura-2, the ratio of emissions at 510 nm following excitation at 340 nm and 380 nm is measured.[18] For Fluo-4, the emission at ~520 nm is recorded following excitation at ~490 nm.
- Data Analysis: The change in fluorescence is proportional to the change in intracellular calcium concentration. Data is often normalized to the baseline fluorescence. Dose-response curves are generated by plotting the peak fluorescence change against the logarithm of the NPS concentration to determine the EC50 value.

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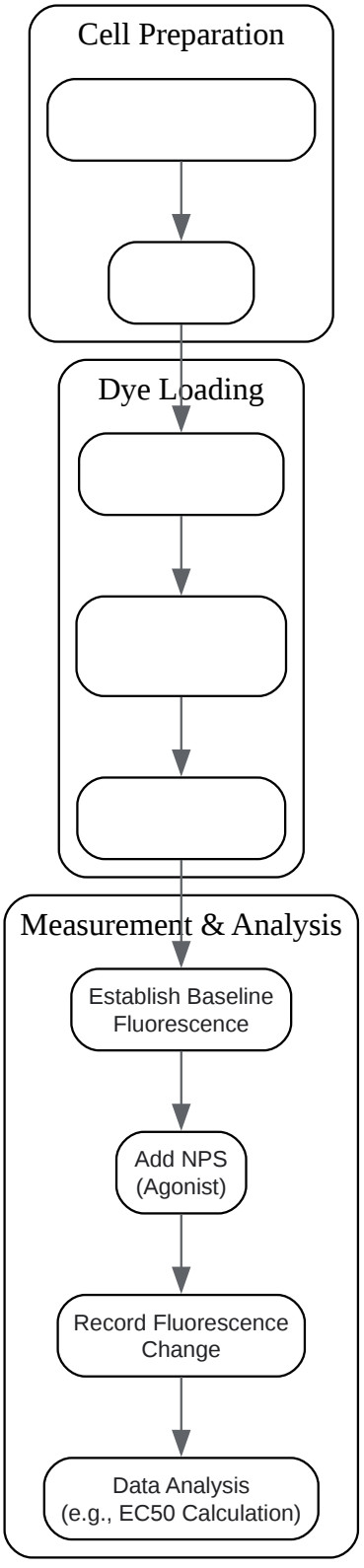

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Experimental workflow for measuring calcium mobilization.

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Conclusion

Neuropeptide S is a potent modulator of intracellular calcium levels, acting through the Gαq-PLC-IP3 signaling cascade. The methodologies described in this guide provide a robust framework for researchers to investigate the intricacies of NPS-NPSR1 signaling. A thorough understanding of this pathway is essential for the development of novel therapeutic agents targeting the NPS system for the treatment of neurological and psychiatric disorders.

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References

- 1. mdpi.com [mdpi.com]
- 2. Novel Neuropeptides as Ligands of Orphan G Protein-Coupled Receptors - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Activation of neuropeptide S-expressing neurons in the locus coeruleus by corticotropin-releasing factor - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Neuropeptide S receptor - Wikipedia [en.wikipedia.org]
- 5. Neuropeptide S receptor: understanding the molecular bases of ligand binding and receptor activation — Università degli studi di Ferrara [giuri.unife.it]
- 6. Neuropeptide S (NPS) and its receptor (NPSR1) in chickens: cloning, tissue expression, and functional analysis - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Neuropeptide S is a stimulatory anxiolytic agent: a behavioural study in mice - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Human Neuropeptide S Receptor Is Activated via a Gαq Protein-biased Signaling Cascade by a Human Neuropeptide S Analog Lacking the C-terminal 10 Residues - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Neuropeptide S Induces Acute Anxiolysis by Phospholipase C-Dependent Signaling within the Medial Amygdala - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Human Neuropeptide S Receptor Is Activated via a Gαq Protein-biased Signaling Cascade by a Human Neuropeptide S Analog Lacking the C-terminal 10 Residues - PMC

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[pmc.ncbi.nlm.nih.gov]

- 11. Neuropeptide S-initiated sequential cascade mediated by OX1, NK1, mGlu5 and CB1 receptors: a pivotal role in stress-induced analgesia - PMC [pmc.ncbi.nlm.nih.gov]
- 12. Neuropeptide S Receptor Stimulation Excites Principal Neurons in Murine Basolateral Amygdala through a Calcium-Dependent Decrease in Membrane Potassium Conductance - PMC [pmc.ncbi.nlm.nih.gov]
- 13. Neuronal expression of the human neuropeptide S receptor NPSR1 identifies NPS-induced calcium signaling pathways - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. [PDF] Neuronal Expression of the Human Neuropeptide S Receptor NPSR1 Identifies NPS-Induced Calcium Signaling Pathways | Semantic Scholar [semanticscholar.org]
- 15. researchgate.net [researchgate.net]
- 16. Neuronal Expression of the Human Neuropeptide S Receptor NPSR1 Identifies NPS-Induced Calcium Signaling Pathways | PLOS One [journals.plos.org]
- 17. Neuronal Expression of the Human Neuropeptide S Receptor NPSR1 Identifies NPS-Induced Calcium Signaling Pathways - PMC [pmc.ncbi.nlm.nih.gov]
- 18. Measurement of the Intracellular Calcium Concentration with Fura-2 AM Using a Fluorescence Plate Reader - PMC [pmc.ncbi.nlm.nih.gov]
- 19. agilent.com [agilent.com]
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